

# A Comprehensive Guide to the Safe Handling of [4-(2-Furyl)phenyl]methanol

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## Compound of Interest

Compound Name: **[4-(2-Furyl)phenyl]methanol**

Cat. No.: **B101486**

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Welcome to your essential guide for the safe handling and use of **[4-(2-Furyl)phenyl]methanol** (CAS No. 17920-85-3). This document provides immediate, actionable safety protocols and logistical plans tailored for researchers, scientists, and professionals in drug development. Our aim is to empower you with the knowledge to work safely and effectively, ensuring both personal protection and the integrity of your research. This guide moves beyond a simple checklist, delving into the rationale behind each recommendation to build a culture of safety and confidence in your laboratory.

## Understanding the Hazard Profile

**[4-(2-Furyl)phenyl]methanol** is a light brown to brown solid organic compound.<sup>[1]</sup> A thorough understanding of its hazard profile is the foundation of safe handling. According to safety data sheets, this compound presents several health hazards:

- Harmful if swallowed, inhaled, or in contact with skin.<sup>[2][3]</sup>
- Causes serious eye irritation.<sup>[1][2][3]</sup>
- Causes skin irritation.<sup>[1][2][3]</sup>
- May cause respiratory irritation.<sup>[1][2][3]</sup>

These classifications necessitate a stringent approach to exposure control. The primary routes of exposure are inhalation of the powder, direct skin or eye contact, and accidental ingestion.<sup>[4]</sup>

All procedures must be designed to minimize or eliminate these risks.

## Core Directive: Personal Protective Equipment (PPE)

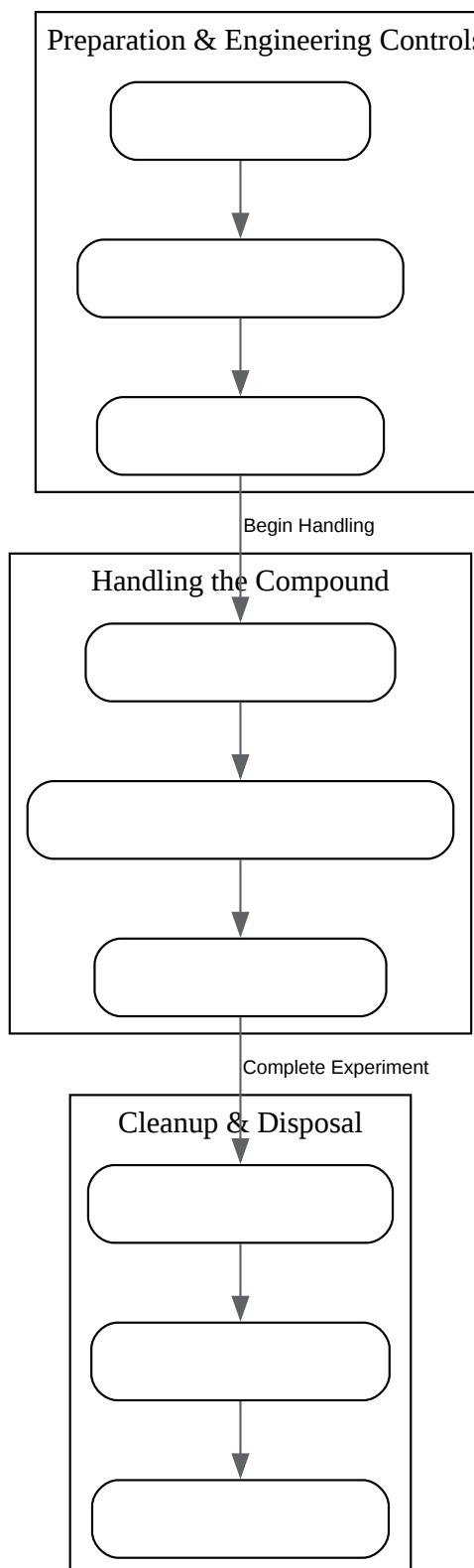
The selection of appropriate PPE is your first and most critical line of defense. The following ensemble is mandatory when handling **[4-(2-Furyl)phenyl]methanol**.

PPE Component	Specification	Rationale
Hand Protection	Nitrile rubber gloves	Provides a chemical-resistant barrier to prevent skin contact and irritation. <sup>[5]</sup> Always inspect gloves for integrity before use and wash hands thoroughly after removal.
Eye & Face Protection	Chemical safety goggles or a face shield	Essential for preventing eye contact with dust particles or splashes, which can cause serious irritation. <sup>[5][6]</sup> Standard safety glasses are insufficient.
Respiratory Protection	NIOSH-approved N95 or P1 dust mask	Required when handling the solid powder to prevent inhalation of airborne particles that can cause respiratory tract irritation. <sup>[6]</sup> All weighing and transfers of the solid should be performed in a ventilated enclosure.
Body Protection	Standard laboratory coat	Protects skin and personal clothing from contamination. <sup>[6]</sup>

This multi-layered PPE strategy ensures comprehensive protection against all potential exposure routes. Remember, PPE is only effective when used correctly and consistently.

# Operational Plan: A Step-by-Step Workflow for Safe Handling

A systematic workflow is crucial for minimizing risk. The following diagram and procedural steps outline the safe handling of **[4-(2-Furyl)phenyl]methanol** from receipt to disposal.

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Caption: Workflow for Safe Handling of **[4-(2-Furyl)phenyl]methanol**.

### Procedural Steps:

- Preparation: Before handling the compound, ensure you are wearing the complete PPE ensemble detailed in the table above.[6]
- Engineering Controls: All manipulations involving the solid form of **[4-(2-Furyl)phenyl]methanol** must be conducted in a certified chemical fume hood to control airborne dust.[6] Verify the fume hood is functioning correctly before you begin.
- Weighing and Transfer: Carefully weigh the required amount of the solid, minimizing the generation of dust. Use a spatula for transfers and avoid pouring the powder.
- Solution Preparation: When preparing solutions, always add the solvent to the solid to prevent splashing and aerosolization.[6]
- Storage: Store the compound in a tightly closed container in a cool, dry, and well-ventilated area, preferably at 2-8°C.[1][5] Ensure it is stored away from incompatible materials such as strong oxidizing agents, strong acids, and strong reducing agents.[5]
- Decontamination: After handling, thoroughly decontaminate all surfaces and equipment with an appropriate solvent.

## Emergency Response & First Aid

Preparedness is key to mitigating the consequences of an accidental exposure.

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[5]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and wash it before reuse. If skin irritation persists, consult a physician.[5]
- Inhalation: Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Get medical attention if symptoms occur.[3][5]

- Ingestion: Clean the mouth with water and drink plenty of water afterward. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[3][5]

## Disposal Plan: Ensuring Environmental and Regulatory Compliance

Proper disposal is a critical final step in the chemical handling workflow. All waste containing **[4-(2-Furyl)phenyl]methanol** must be treated as hazardous chemical waste.

- Waste Segregation: Do not mix this waste with other waste streams. Collect all solid residues and contaminated consumables (e.g., gloves, weigh boats, wipes) in a designated, sealed container.[7]
- Liquid Waste: Collect any solutions containing the compound in a separate, compatible, and clearly labeled waste container.[8] The container must have a tight-fitting cap and be kept closed except when adding waste.[7][8]
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste" and list all chemical constituents.[8]
- Disposal: Arrange for pickup and disposal through your institution's environmental health and safety (EHS) office or a licensed hazardous waste disposal company.[5][9] Never pour chemical waste down the drain.[8][10]

By adhering to these rigorous safety and handling protocols, you can confidently work with **[4-(2-Furyl)phenyl]methanol** while ensuring your safety and the integrity of your scientific endeavors.

## References

- Fisher Scientific. Safety Data Sheet: **[4-(2-Furyl)phenyl]methanol**. URL
- Fisher Scientific. **[4-(2-Furyl)phenyl]methanol**, 97%, Thermo Scientific. URL
- ChemicalBook. **[4-(2-FURYL)PHENYL]METHANOL** | 17920-85-3. URL
- BenchChem. Personal protective equipment for handling Fmoc-Phe(4-F)-OH. URL
- Sigma-Aldrich.
- CHEMM. Personal Protective Equipment (PPE). URL
- Fisher Scientific. Safety Data Sheet: **[2-(2-Furyl)phenyl]methanol**. URL
- Sigma-Aldrich.

- ChemicalBook. **[4-(2-FURYL)PHENYL]METHANOL** | 17920-85-3. URL
- Apollo Scientific. [4-(Fur-2-yl)phenyl]methanol. URL
- Cole-Parmer. Material Safety Data Sheet - {4-[(4-Methylphenyl)thio]phenyl} (phenyl)methanone. URL
- Organic Syntheses. Organic Syntheses Procedure. URL
- Fisher Scientific.
- Carl ROTH.
- AK Scientific, Inc. 2-Furyl(phenyl)methanol. URL
- US EPA. Personal Protective Equipment. URL
- Fisher Scientific.
- Northwestern University. Hazardous Waste Disposal Guide. URL
- Technion. Chemical Waste Management Guide. URL
- University of Oslo. Chemical and Hazardous Waste Guide. URL
- Hazardous Waste Experts. Guidelines for Solvent Waste Recycling and Disposal. URL
- University of Pittsburgh. Guidelines for Flammable Liquid Disposal. URL

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## Sources

- 1. [4-(2-FURYL)PHENYL]METHANOL | 17920-85-3 [amp.chemicalbook.com]
- 2. [4-(2-Furyl)phenyl]methanol, 97%, Thermo Scientific 250 mg | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 3. fishersci.se [fishersci.se]
- 4. aksci.com [aksci.com]
- 5. fishersci.ca [fishersci.ca]
- 6. pdf.benchchem.com [pdf.benchchem.com]
- 7. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
- 8. safety.pitt.edu [safety.pitt.edu]
- 9. mn.uio.no [mn.uio.no]

- 10. [hazardouswasteexperts.com](https://hazardouswasteexperts.com) [hazardouswasteexperts.com]
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